

The Subtle Sweetness of 4-(Hydroxymethyl)benzaldehyde: Application in Modern Fragrance Formulation

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzaldehyde

Cat. No.: B3042162

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Published: December 22, 2025

Abstract

4-(Hydroxymethyl)benzaldehyde, a lesser-known aromatic aldehyde, presents a unique olfactory profile characterized by a sweet, almond-like aroma. While not as prevalent as its structural relatives, benzaldehyde or vanillin, it offers a nuanced addition to fragrance compositions, contributing a subtle warmth and sweetness. This document provides detailed application notes and experimental protocols for the evaluation and incorporation of **4-(Hydroxymethyl)benzaldehyde** in fragrance formulations. It is intended to guide researchers and perfumers in exploring the potential of this compound, with a focus on its chemical properties, olfactory characteristics, stability, and safe use.

Introduction

Aromatic aldehydes are fundamental components in the palette of a perfumer, lending characteristic sweet, floral, and spicy notes to fragrances. **4-(Hydroxymethyl)benzaldehyde** (CAS 52010-97-6), with its dual functional groups—an aldehyde and a hydroxymethyl group—offers a distinct chemical architecture that influences its scent profile and reactivity. One source describes its odor as a "sweet, almond-like" aroma, suggesting its potential application in

gourmand, floral, and oriental fragrance families[1]. This document outlines the current understanding of this compound and provides a framework for its systematic evaluation and use in fragrance creation.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **4-(Hydroxymethyl)benzaldehyde** is essential for its effective use in fragrance formulation.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₂	[1][2]
Molecular Weight	136.15 g/mol	[2]
Appearance	Colorless to pale yellow liquid or solid/semi-solid	[1]
Odor Profile	Sweet, almond-like	[1]
Melting Point	43 °C	[2]
Solubility	Soluble in organic solvents, limited solubility in water	[1]
pKa	14.00 ± 0.10 (Predicted)	[1]

Olfactory Profile and Application in Fragrance Formulation

The primary olfactory characteristic of **4-(Hydroxymethyl)benzaldehyde** is its sweet and almond-like scent[1]. This profile suggests its utility in a variety of fragrance applications:

- Gourmand Fragrances: Its sweet, nutty character can enhance notes of vanilla, cherry, and other sweet accords.
- Floral Compositions: In trace amounts, it can add a subtle, sweet, and powdery nuance to white floral or rose accords.

- Oriental and Woody Fragrances: It can contribute to the warm, balsamic, and sweet facets of oriental and woody compositions, blending well with resins and spices.

Due to the high reactivity of the aldehyde group, it is recommended to use **4-(Hydroxymethyl)benzaldehyde** at low concentrations initially, typically as a modifier rather than a primary scent character.

Experimental Protocols

The following are generalized protocols for the evaluation of **4-(Hydroxymethyl)benzaldehyde** in fragrance applications. Researchers should adapt these methodologies based on their specific research goals and available equipment.

Sensory Evaluation of Odor Profile

Objective: To systematically characterize the olfactory properties of **4-(Hydroxymethyl)benzaldehyde**.

Materials:

- **4-(Hydroxymethyl)benzaldehyde**
- Ethanol (perfumer's grade, odorless)
- Glass vials
- Pipettes
- Smelling strips

Protocol:

- Prepare a 10% dilution of **4-(Hydroxymethyl)benzaldehyde** in ethanol.
- Prepare further serial dilutions (e.g., 1%, 0.1%) to evaluate the scent at different intensities.
- Dip a clean smelling strip into each dilution for 2-3 seconds.
- Allow the solvent to evaporate for approximately 10-15 seconds.

- Evaluate the odor of the strip at different time intervals (top note, heart note, base note) over several hours.
- Record detailed odor descriptors, including primary scent family (e.g., sweet, nutty), secondary nuances (e.g., powdery, woody), and perceived intensity.
- Compare the odor profile with related materials like benzaldehyde and 4-hydroxybenzaldehyde to understand its unique characteristics.

Stability Testing in a Fragrance Base

Objective: To assess the chemical stability of **4-(Hydroxymethyl)benzaldehyde** in a representative fragrance base.

Materials:

- **4-(Hydroxymethyl)benzaldehyde**
- Simple fragrance base (e.g., 80% ethanol, 20% deionized water)
- Clear glass bottles with airtight caps
- UV light chamber
- Oven

Protocol:

- Prepare a solution of **4-(Hydroxymethyl)benzaldehyde** at a concentration of 1% in the fragrance base.
- Prepare a control sample of the fragrance base without the aldehyde.
- Divide the samples into three sets:
 - Set A (Control): Store at room temperature in the dark.
 - Set B (UV Exposure): Expose to controlled UV light to simulate sunlight exposure.

- Set C (Accelerated Aging): Place in an oven at a constant temperature (e.g., 40°C) to simulate long-term aging.
- Evaluate all samples at regular intervals (e.g., 1 week, 2 weeks, 1 month) for any changes in:
 - Color: Visual inspection.
 - Clarity: Visual inspection for precipitation or cloudiness.
 - Odor: Sensory evaluation by a trained panel or perfumer.
- Document all observations and compare the stability of the aldehyde-containing sample to the control.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To monitor the chemical integrity of **4-(Hydroxymethyl)benzaldehyde** in a fragrance formulation over time.

Materials:

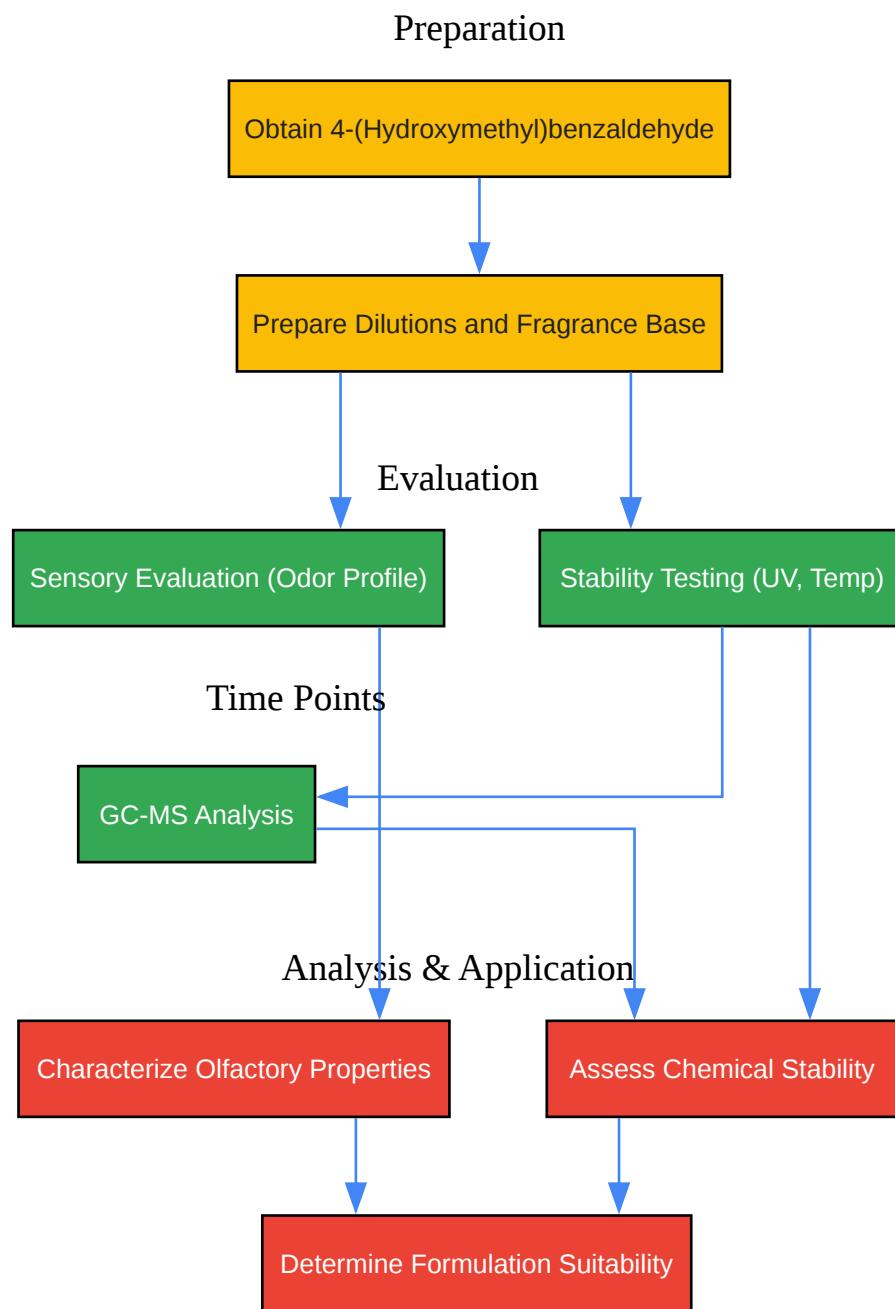
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Samples from the stability test (Protocol 4.2)
- Appropriate solvents for dilution (e.g., hexane, dichloromethane)

Protocol:

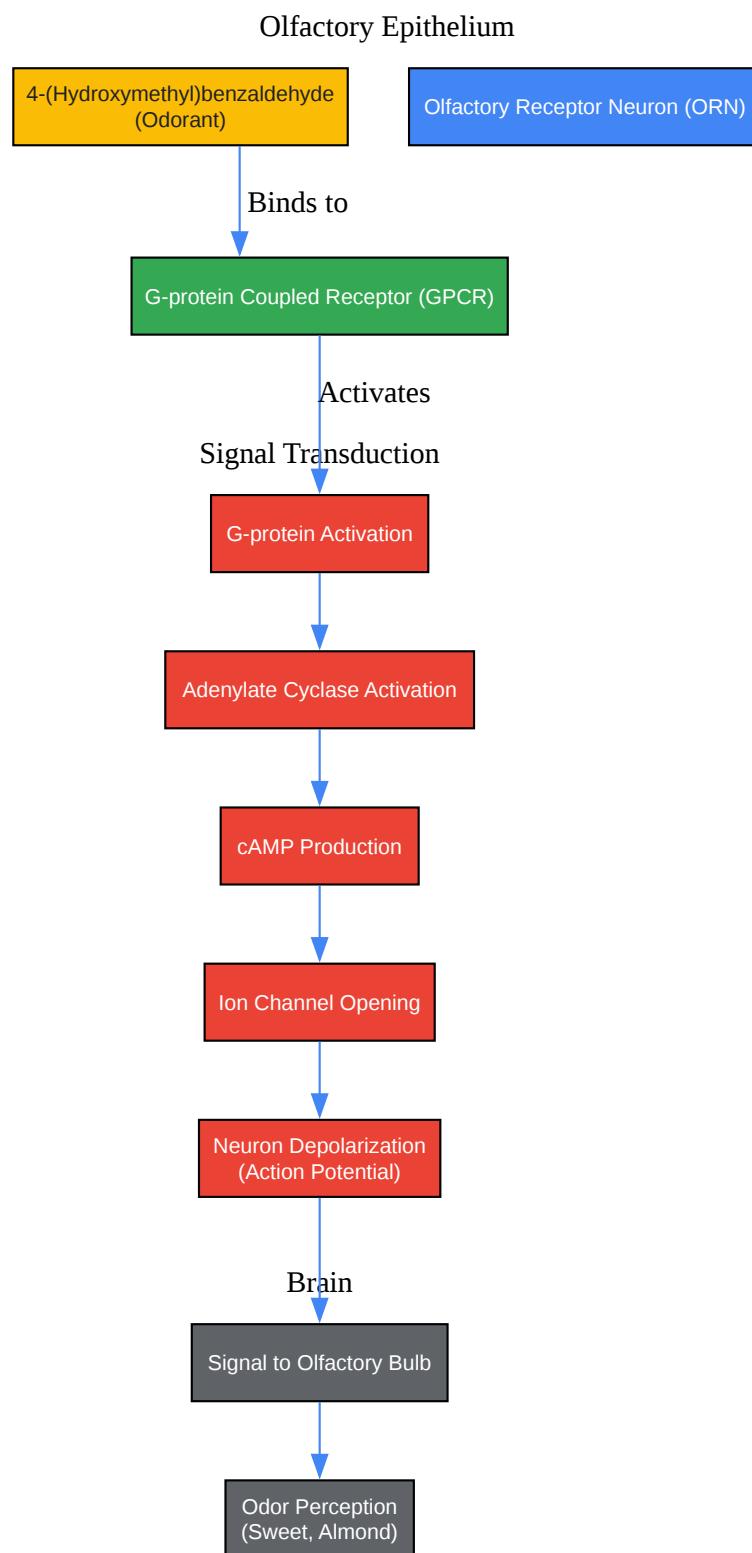
- At each time point of the stability test, take an aliquot of each sample.
- Prepare the samples for GC-MS analysis by diluting them in a suitable solvent.
- Inject the samples into the GC-MS system.
- Analyze the resulting chromatograms and mass spectra to:

- Identify the peak corresponding to **4-(Hydroxymethyl)benzaldehyde**.
- Quantify the concentration of the compound.
- Identify any new peaks that may indicate degradation products or reactions with other components.
- Compare the results over time to determine the rate and pathway of any degradation.

Visualizations

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Caption: Experimental workflow for fragrance evaluation.

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Caption: Generalized olfactory signaling pathway.

Safety and Handling

4-(Hydroxymethyl)benzaldehyde is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[2]. Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-(Hydroxymethyl)benzaldehyde is a promising, albeit underutilized, aromatic aldehyde with a pleasant sweet, almond-like scent. Its unique structural characteristics may offer novel effects in fragrance compositions. The protocols outlined in this document provide a starting point for the systematic investigation of its olfactory properties, stability, and potential applications. Further research is warranted to fully elucidate its sensory profile and to explore its creative potential within the art and science of perfumery.

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